

1-Bromo-2-methoxyethane safety and handling precautions

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Compound of Interest

Compound Name: 1-Bromo-2-methoxyethane

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An In-depth Technical Guide to the Safe Handling of 1-Bromo-2-methoxyethane

This guide provides comprehensive safety, handling, and emergency protocols for **1-Bromo-2-methoxyethane** (CAS No. 6482-24-2), intended for researchers, scientists, and professionals in drug development. **1-Bromo-2-methoxyethane**, also known as 2-bromoethyl methyl ether, is a versatile alkylating agent and a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2][3]} Due to its hazardous properties, strict adherence to safety procedures is mandatory.

Hazard Identification and Classification

1-Bromo-2-methoxyethane is classified as a hazardous chemical.^[4] It is a flammable liquid and vapor that is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[5][6][7]} It is also a lachrymator, a substance that irritates the eyes and causes tearing.^[7]

Table 1: GHS Hazard and Precautionary Statements

Code	Description	Citations
Hazard Statements		
H226	Flammable liquid and vapor.	[5] [6] [7]
H301	Toxic if swallowed.	[5] [6] [7]
H315	Causes skin irritation.	[5] [6] [7]
H319	Causes serious eye irritation.	[5] [6] [7]
H335	May cause respiratory irritation.	[5] [6] [7]
Precautionary Statements		
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[5] [8]
P233	Keep container tightly closed.	[5] [8]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[6] [8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[8]
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[5] [6]

| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [\[5\]](#)[\[6\]](#) |

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties of **1-Bromo-2-methoxyethane**

Property	Value	Citations
CAS Number	6482-24-2	[5] [8]
Molecular Formula	C3H7BrO	[2] [7]
Molecular Weight	138.99 g/mol	[2] [7]
Appearance	Clear colorless to yellow liquid	[2] [6] [9]
Boiling Point	40-41 °C @ 66 mmHg	[6] [9]
Flash Point	28 °C (83 °F)	[6] [9]
Density	1.479 g/mL at 25 °C	[2] [6]
Refractive Index	n20/D 1.447 (lit.)	[6]

| Storage Temperature | 2-8°C (Refrigerated) |[\[6\]](#)[\[10\]](#)[\[11\]](#) |

Toxicological Information

Exposure to **1-Bromo-2-methoxyethane** can cause adverse health effects. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Table 3: Acute Toxicity Data

Route	Species	Value	Citations
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| Oral | Rat | LD50: > 200 - 400 mg/kg |[\[5\]](#) |

Symptoms of exposure can include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[\[5\]](#)

Safe Handling and Storage Protocols

No specific experimental protocols for toxicological studies were found in the provided search results. However, detailed protocols for safe handling, storage, and emergency response are outlined based on safety data sheets.

Handling:

- Always handle in a well-ventilated area, preferably inside a chemical fume hood.[8][11][12]
- Wear all required personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with a face shield, and a flame-resistant lab coat.[8][11][13]
- Keep the substance away from heat, sparks, open flames, and other ignition sources.[5][11]
- Use non-sparking tools and explosion-proof equipment.[11][12]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][11]
- Avoid contact with skin, eyes, and clothing.[4][11]
- Avoid breathing vapors or mist.[8][12]
- Wash hands and face thoroughly after handling.[5][11]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][11][12]
- Keep refrigerated at 2-8°C for long-term stability.[10][11]
- Store away from incompatible materials, such as strong oxidizing agents and strong bases.
[4][11]
- The storage area should be designated as a flammables area.[4][11]

Personal Protective Equipment (PPE)

A robust PPE regimen is the most critical defense against exposure.

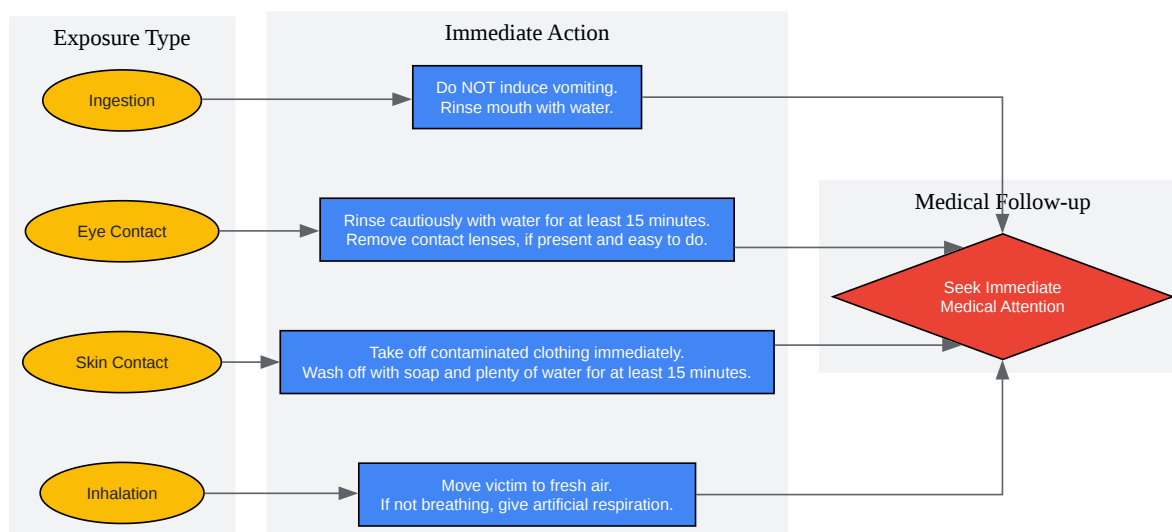
- Eye and Face Protection: Wear chemical safety goggles and a full-face shield.[\[4\]](#)[\[11\]](#)[\[13\]](#)
Standard safety glasses are not sufficient.
- Skin Protection: Wear a flame-resistant lab coat over full-length clothing.[\[13\]](#) Use chemically resistant gloves (e.g., nitrile or neoprene) to prevent skin contact.[\[12\]](#)[\[13\]](#)
- Respiratory Protection: Use only in a well-ventilated chemical fume hood.[\[12\]](#)[\[13\]](#) If a fume hood is unavailable or ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[\[13\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

The following diagram outlines the initial response to different types of exposure. Always seek immediate medical attention after providing first aid.[\[14\]](#)



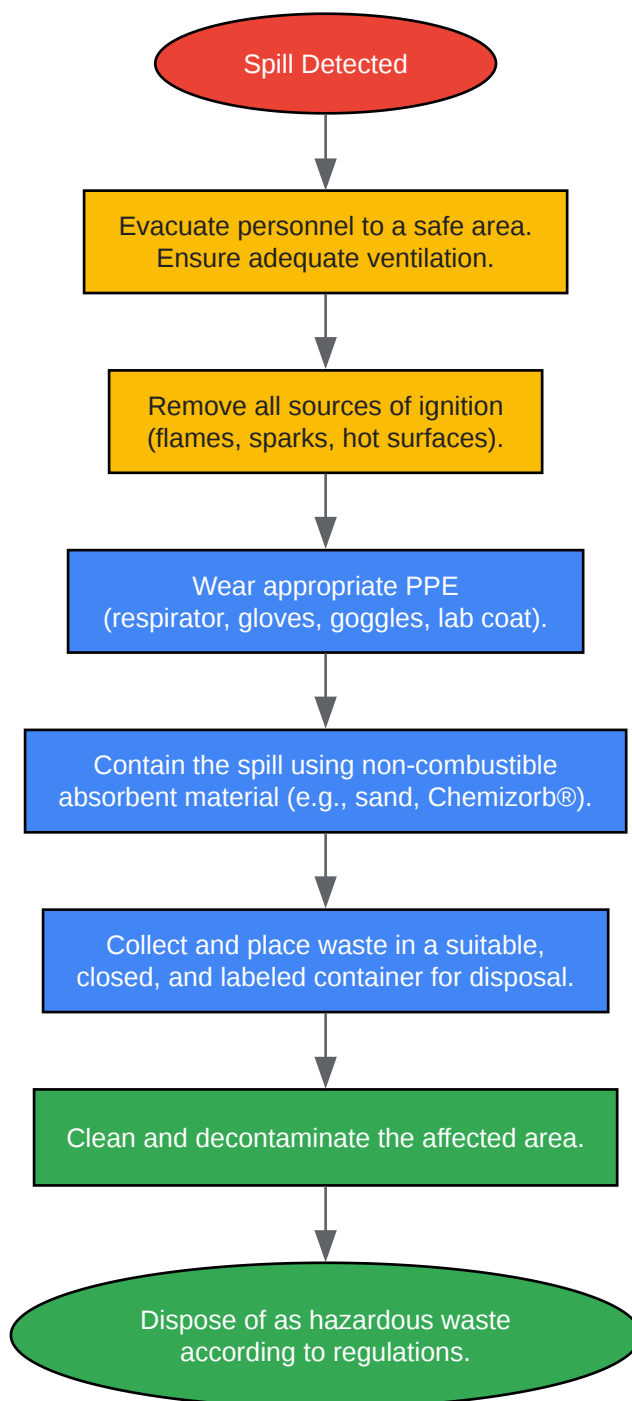
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Caption: Workflow for first aid response to **1-Bromo-2-methoxyethane** exposure.

- Inhalation: Move the victim to fresh air.[12] If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration, but do not use mouth-to-mouth resuscitation.[12][14]
- Skin Contact: Immediately remove all contaminated clothing.[5] Wash the affected area with soap and plenty of water for at least 15 minutes.[4][14]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][14] Remove contact lenses if present and easy to do.[5]
- Ingestion: Do NOT induce vomiting.[12] Clean the mouth with water and drink plenty of water afterwards.[4] Never give anything by mouth to an unconscious person.[12]

Accidental Release (Spill) Measures

A spill of **1-Bromo-2-methoxyethane** must be managed carefully to prevent fire and exposure.



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Caption: Logical workflow for handling a **1-Bromo-2-methoxyethane** spill.

The procedure involves evacuating the area, removing all ignition sources, and ensuring adequate ventilation.[12] Personnel involved in the cleanup must wear appropriate PPE.[12] The spill should be contained and absorbed with an inert, non-combustible material like sand or vermiculite.[5][13] The collected material must be placed in a sealed container and disposed of as hazardous waste in accordance with local, regional, and national regulations.[4][12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5][13]
- Specific Hazards: This substance is a combustible liquid.[4] Vapors are heavier than air and may travel to a source of ignition and flash back.[11] Containers may explode when heated.[4][11] Thermal decomposition can release irritating and toxic gases like carbon monoxide, carbon dioxide, and hydrogen halides.[4][11]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

Disposal Considerations

Waste generated from **1-Bromo-2-methoxyethane**, including contaminated materials, must be treated as hazardous waste.[4][13] Disposal must be handled by an approved waste disposal facility and must be in full compliance with all federal, state, and local environmental regulations.[4][13] Do not allow the chemical to enter drains or the environment.[5][12]

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